

In-Depth Technical Guide: Propane, 2,2-bis(ethylthio)-

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Compound of Interest

Compound Name: Propane, 2,2-bis(ethylthio)-

Cat. No.: B082529

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Chemical Identity and Synonyms

The compound with the systematic name 2,2-bis(ethylsulfanyl)propane is a dithioacetal. It is also known by several synonyms, which are often encountered in chemical literature and databases.

Identifier	Value
IUPAC Name	2,2-bis(ethylsulfanyl)propane[1][2]
Systematic Name	Propane, 2,2-bis(ethylthio)-
Common Synonyms	Acetone, diethyl mercaptole[1][2] 4,4-dimethyl-3,5-dithiaheptane[1][2]
CAS Number	14252-45-0[1]
Molecular Formula	C7H16S2[1]
Molecular Weight	164.3 g/mol [1]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for 2,2-bis(ethylsulfanyl)propane is provided below. This information is crucial for its characterization and analysis.

Physicochemical Properties

Property	Value
Molecular Weight	164.3 g/mol [1]
Molecular Formula	C7H16S2 [1]
Kovats Retention Index (non-polar standard)	1110 [1]

Spectroscopic Data

While a comprehensive set of spectral data is not readily available in public literature, key spectral information has been reported in databases.

Spectroscopy Type	Data Summary
¹³ C Nuclear Magnetic Resonance (NMR)	Spectral data is available and indicates the presence of the distinct carbon environments within the molecule.
Gas Chromatography-Mass Spectrometry (GC-MS)	The mass spectrum of 2,2-bis(ethylsulfanyl)propane is available and serves as a fingerprint for its identification.
Infrared (IR) Spectroscopy	IR spectral data is available, which can be used to identify functional groups present in the molecule.

Synthesis

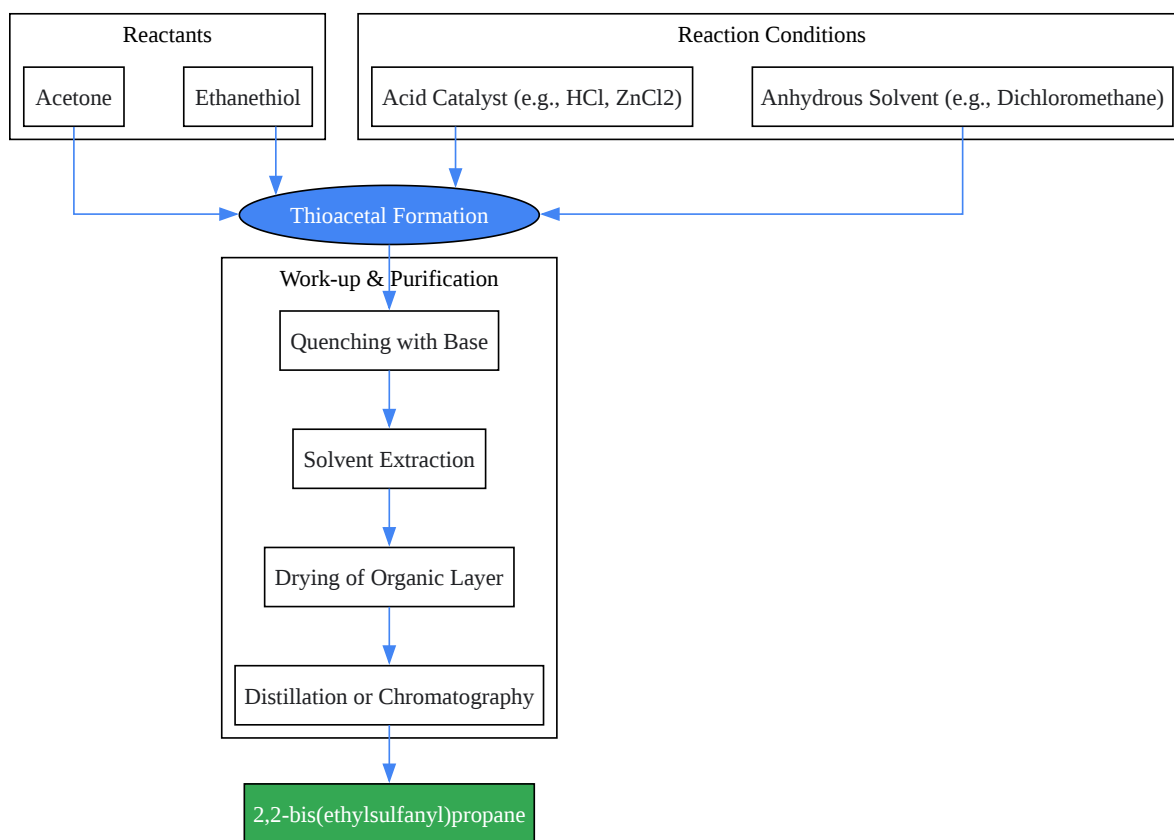
General Synthesis Reaction

The synthesis of 2,2-bis(ethylsulfanyl)propane, also known as acetone diethyl mercaptal, typically involves the reaction of acetone with ethanethiol. This reaction is a classic example of

thioacetal formation, where a ketone reacts with a thiol, usually in the presence of an acid catalyst.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of 2,2-bis(ethylsulfanyl)propane.



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A logical workflow for the synthesis of 2,2-bis(ethylsulfanyl)propane.

Experimental Protocol

A detailed, peer-reviewed experimental protocol for the synthesis of 2,2-bis(ethylsulfanyl)propane is not readily available in the public domain. However, based on the general procedure for thioacetal formation, a representative protocol would involve the following steps:

- **Reaction Setup:** Anhydrous solvent (e.g., dichloromethane) is added to a reaction flask equipped with a stirrer and under an inert atmosphere.
- **Addition of Reactants:** Acetone and a molar excess of ethanethiol are added to the solvent.
- **Catalyst Addition:** An acid catalyst, such as anhydrous hydrogen chloride or a Lewis acid like zinc chloride, is cautiously added to the reaction mixture.
- **Reaction Monitoring:** The reaction is stirred at a controlled temperature (typically room temperature or below) and monitored for completion using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, the reaction is quenched by the addition of a weak base (e.g., sodium bicarbonate solution) to neutralize the acid catalyst.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent to recover any dissolved product.
- **Drying and Concentration:** The combined organic layers are dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified, typically by vacuum distillation or column chromatography, to yield pure 2,2-bis(ethylsulfanyl)propane.

Biological Activity and Signaling Pathways

There is currently no publicly available scientific literature or data describing the biological activity, pharmacological effects, or involvement in any signaling pathways for 2,2-bis(ethylsulfanyl)propane.

For the structurally related compound, 2,2-bis(methylthio)propane, acute toxicity studies in rats have shown no mortality at oral and dermal doses up to 2000 mg/kg body weight, and in an inhalation study at a concentration of ≥ 20.2 mg/L air[3]. However, this information cannot be directly extrapolated to 2,2-bis(ethylthio)propane.

Due to the lack of data on biological activity, a diagram of a signaling pathway involving 2,2-bis(ethylsulfanyl)propane cannot be provided.

Conclusion

This technical guide provides a summary of the available information on 2,2-bis(ethylsulfanyl)propane, including its chemical identity, physicochemical properties, and a logical workflow for its synthesis. While spectroscopic data for its identification exists, a detailed experimental protocol for its preparation is not widely published. Furthermore, there is a significant gap in the understanding of its biological effects, with no reported studies on its bioactivity or mechanism of action. Further research is required to elucidate the potential biological roles and toxicological profile of this compound.

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References

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[<https://www.benchchem.com/product/b082529#propane-2-2-bis-ethylthio-iupac-name-and-synonyms>]

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